

An In-depth Technical Guide to 3,4-Dimethylbenzoyl Chloride

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 3,4-Dimethylbenzoyl chloride

CAS No.: 21900-23-2

Cat. No.: B1272338

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dimethylbenzoyl chloride is a versatile chemical intermediate that plays a crucial role in various synthetic pathways, particularly in the development of pharmaceuticals and other bioactive molecules. Its unique structural features, including the reactive acyl chloride group and the substituted aromatic ring, make it a valuable building block for introducing the 3,4-dimethylbenzoyl moiety into a wide range of molecular scaffolds. This guide provides a comprehensive overview of **3,4-dimethylbenzoyl chloride**, covering its chemical and physical properties, synthesis, key reactions, applications in drug development, and essential safety and handling protocols.

Chemical Identity and Physicochemical Properties

3,4-Dimethylbenzoyl chloride, with the IUPAC name **3,4-dimethylbenzoyl chloride**, is an acyl chloride derivative of benzene.^[1] The presence of the electron-donating methyl groups on the aromatic ring influences its reactivity compared to unsubstituted benzoyl chloride.

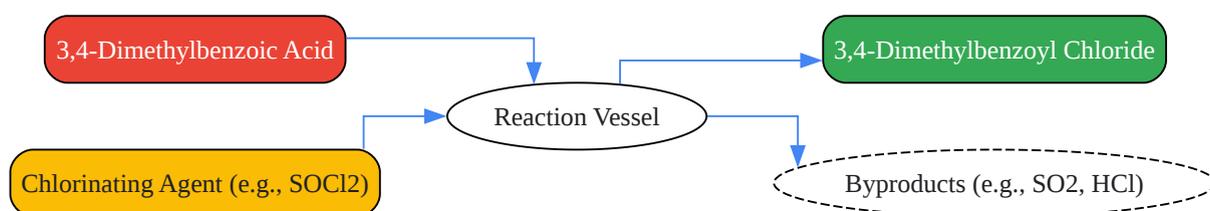
Table 1: Physicochemical Properties of **3,4-Dimethylbenzoyl Chloride**

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₉ H ₉ ClO | [1][2] |
| Molecular Weight | 168.62 g/mol | [1][2] |
| CAS Number | 21900-23-2 | [1][2] |
| Appearance | Not explicitly stated, but likely a liquid or low-melting solid | |
| Boiling Point | 185 °C | [2] |
| Density | 1.136 g/cm ³ | [2] |
| Flash Point | 112.4 °C | [2] |
| Vapor Pressure | 0.0145 mmHg at 25°C | [2] |

Synthesis of 3,4-Dimethylbenzoyl Chloride

The most common and straightforward method for the synthesis of **3,4-dimethylbenzoyl chloride** is the reaction of 3,4-dimethylbenzoic acid with a chlorinating agent, such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂). The use of a catalytic amount of N,N-dimethylformamide (DMF) can accelerate the reaction.[3]

General Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **3,4-Dimethylbenzoyl chloride**.

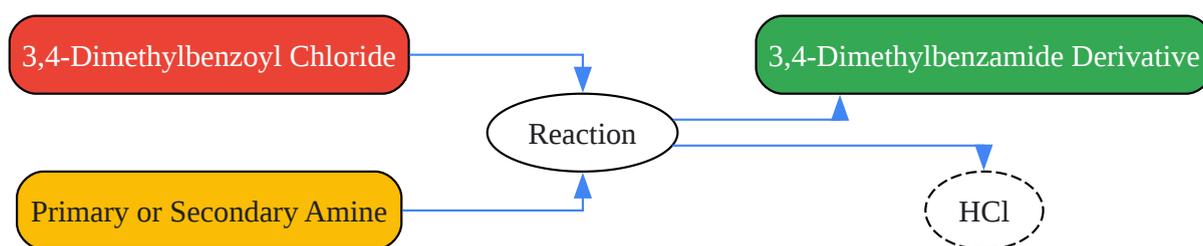
Detailed Experimental Protocol

- Materials:
 - 3,4-Dimethylbenzoic acid
 - Thionyl chloride (or oxalyl chloride)
 - N,N-Dimethylformamide (DMF, catalytic amount)
 - Anhydrous dichloromethane (CH₂Cl₂) or another suitable inert solvent
 - Reaction flask equipped with a reflux condenser and a gas outlet to a scrubber
 - Magnetic stirrer and heating mantle
- Procedure:
 - In a clean, dry reaction flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3,4-dimethylbenzoic acid in anhydrous dichloromethane.
 - Add a catalytic amount of DMF (a few drops) to the solution.
 - Slowly add an excess of thionyl chloride (typically 1.1 to 1.5 equivalents) to the reaction mixture at room temperature with stirring. A general procedure for a similar reaction suggests adding the chlorinating agent at 0°C.[4]
 - After the initial effervescence subsides, gently heat the reaction mixture to reflux and maintain for 2-4 hours, or until the reaction is complete (monitored by TLC or IR spectroscopy). The reaction time can vary, with some analogous preparations stirring at room temperature for up to 12 hours.[4]
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Carefully remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator.
 - The crude **3,4-dimethylbenzoyl chloride** can be purified by vacuum distillation to yield the final product.

Reactivity and Key Applications in Drug Development

The primary reactivity of **3,4-dimethylbenzoyl chloride** is centered around the highly electrophilic carbonyl carbon of the acyl chloride group. This makes it susceptible to nucleophilic acyl substitution reactions with a variety of nucleophiles, such as alcohols, amines, and thiols, to form the corresponding esters, amides, and thioesters.

Representative Reaction: Amide Formation



[Click to download full resolution via product page](#)

Caption: Nucleophilic acyl substitution to form a 3,4-dimethylbenzamide.

This reactivity is fundamental to its application in drug development, where the formation of amide and ester linkages is a common strategy for synthesizing and modifying drug candidates. While specific examples of drugs containing the 3,4-dimethylbenzoyl moiety are not as prevalent in readily available literature as some other scaffolds, its structural analogs are key components in various pharmaceuticals. For instance, the structurally related 3,5-dimethylbenzoyl moiety is found in some pesticides and pharmaceuticals.^[5] The versatility of **3,4-dimethylbenzoyl chloride** allows for its use in the creation of compound libraries for high-throughput screening in drug discovery programs.^[5]

Safety and Handling

3,4-Dimethylbenzoyl chloride is a corrosive and hazardous substance that requires careful handling in a well-ventilated fume hood.

- Hazard Identification:

- Causes severe skin burns and eye damage (H314).[1][2]
- May cause respiratory irritation.[6]
- Reacts with water, releasing hydrogen chloride gas.
- GHS Classification:
 - Pictograms: GHS05 (Corrosion)
 - Signal Word: Danger[1][2]
 - Hazard Statements: H314[1][2]
 - Precautionary Statements: P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P321, P363, P405, and P501.[2]
- Handling and Storage:
 - Handle under an inert, dry atmosphere (e.g., nitrogen or argon).
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture and incompatible materials such as strong oxidizing agents.[7]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with a face shield, and a lab coat.

Conclusion

3,4-Dimethylbenzoyl chloride is a valuable and reactive chemical intermediate with significant potential in organic synthesis and drug discovery. Its straightforward synthesis and versatile reactivity make it an important tool for medicinal chemists and researchers. Adherence to strict safety protocols is paramount when handling this corrosive compound. This guide provides the foundational knowledge necessary for the safe and effective utilization of **3,4-dimethylbenzoyl chloride** in a research and development setting.

References

- PubChem. (n.d.). 3,4-Dimethylbenzyl chloride. Retrieved from [[Link](#)]
- ChemBK. (2024). 3,4-Dimethoxybenzoyl chloride. Retrieved from [[Link](#)]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). 3,4-Dimethoxybenzoyl Chloride: A Versatile Intermediate for Diverse Chemical Applications. Retrieved from [[Link](#)]
- PubChem. (n.d.). **3,4-Dimethylbenzoyl chloride**. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN108794328A - The preparation method of 3,4- dimethoxy-benzoyl chlorides.
- IOP Conference Series: Materials Science and Engineering. (2017). Synthesis 3,4-Dimethoxybenzyl-2,4-Dihydroxyphenyl Ketone from Eugenol. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. 3,4-Dimethylbenzoyl chloride | C₉H₉ClO | CID 2758535 - PubChem [pubchem.ncbi.nlm.nih.gov]
 2. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
 3. 3,4-Diethylbenzoyl chloride (102121-58-4) for sale [[vulcanchem.com](https://www.vulcanchem.com)]
 4. 3,4-Dichlorobenzoyl chloride synthesis - chemicalbook [[chemicalbook.com](https://www.chemicalbook.com)]
 5. pdf.benchchem.com [pdf.benchchem.com]
 6. 3,4-Dimethylbenzyl chloride | C₉H₁₁Cl | CID 66018 - PubChem [pubchem.ncbi.nlm.nih.gov]
 7. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,4-Dimethylbenzoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1272338#3-4-dimethylbenzoyl-chloride-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com